

# Electronic Configuration of Constituent Elements

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## Compound Focus: Nickel;ytrium

CAS No.: 12333-67-4

Cat. No.: S1778220

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The table below summarizes the ground state electron configurations of neutral Yttrium and Nickel atoms, which is the starting point for understanding their interaction in alloys [1].

Element	Atomic Number	Full Electron Configuration	Noble Gas Shorthand
Yttrium (Y)	39	$1s^2 2s^2 2p^6 3s^2 3p^6 4s^2 3d^{10} 4p^6 5s^2 4d^1$ [2] [3] [4]	[Kr] $4d^1 5s^2$ [5] [2] [1]
Nickel (Ni)	28	$1s^2 2s^2 2p^6 3s^2 3p^6 4s^2 3d^8$ [6] [1]	[Ar] $4s^2 3d^8$

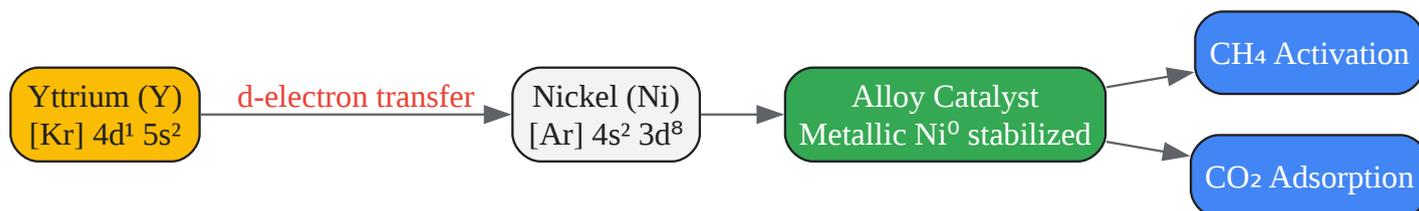
## Electronic Interaction in a Ni-Y Alloy Catalyst

A relevant model system is a Yttrium-doped nickel-based photothermal catalyst (NiY/KCC-1) used for methane dry reforming, as described in a 2025 study [7]. In this system, the electronic configuration is modified through strong electronic interactions between Ni and Y atoms.

- Electronic Transfer:** Characterization techniques and Density Functional Theory (DFT) studies confirmed **strong d-electron transfer from Yttrium to Nickel** [7].
- Stabilization of Metallic Nickel:** This electron donation helps **preserve metallic Ni (Ni<sup>0</sup>)** in the catalyst under reaction conditions [7].

- **Enhanced Catalytic Function:** The electronic interaction dual benefits:
  - **Promotes CH<sub>4</sub> activation** on the electron-enriched Ni sites [7].
  - **Facilitates CO<sub>2</sub> adsorption** due to the strong basicity of the formed Y<sub>2</sub>O<sub>3</sub> [7].

The diagram below illustrates this electronic interaction and its catalytic consequences.



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## Experimental Protocol for Catalyst Synthesis and Evaluation

The following methodology is adapted from the 2025 study on the NiY/KCC-1 photothermal catalyst [7].

### Catalyst Synthesis (NiY/KCC-1)

- **Support Material:** Fibrous nano-silica (KCC-1) is used as a support for its high surface area and spatial confinement effect [7].
- **Precursor Solution:** Dissolve Ni(NO<sub>3</sub>)<sub>2</sub>·6H<sub>2</sub>O (0.0495 g) and Y(NO<sub>3</sub>)<sub>3</sub>·6H<sub>2</sub>O (0.0456 g) in 600 μL of ethylene glycol [7].
- **Impregnation:** Add 200 mg of KCC-1 support to the precursor solution and stir at room temperature for 2 hours [7].
- **Drying and Calcination:** Dry the mixture at 80°C, then calcine in air at 500°C for 5 hours to form the final catalyst [7].

### Catalytic Performance Evaluation (Dry Reforming of Methane, DRM)

- **Reactor System:** Use a fixed-bed microreactor under irradiation from a 300 W xenon lamp to simulate sunlight [7].
- **Catalyst Pretreatment:** Reduce the catalyst in a pure hydrogen stream ( $10 \text{ mL min}^{-1}$ ) at  $700^\circ\text{C}$  for 1 hour before reaction [7].
- **Reaction Conditions:**
  - **Reaction Gas:** A mixture of  $\text{CH}_4:\text{CO}_2:\text{Ar} = 4:4:2$  [7].
  - **Total Flow Rate:**  $10 \text{ mL min}^{-1}$  [7].
  - **Weight Hourly Space Velocity (WHSV):**  $12,000 \text{ mL h}^{-1} \text{ g}^{-1}$  [7].
  - **Reaction Temperature:**  $450^\circ\text{C}$  [7].
- **Product Analysis:** The effluent gas is analyzed using a Gas Chromatograph (GC) equipped with a Thermal Conductivity Detector (TCD) to quantify the CO and  $\text{H}_2$  produced [7].

## Application Note: Known Yttrium-Nickel Alloy

For reference, a common intermetallic compound in the Ni-Y system is **Ni<sub>5</sub>Y** (CAS# 12333-67-4) [8]. This confirms the formation of stable alloys between nickel and yttrium, though specific electronic details for this exact compound are not in the current results.

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